

A Comparative Guide to the Efficiency of Flotation Reagents for Carnallite

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Compound of Interest

Compound Name: Carnallite

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The effective separation of **carnallite** ($\text{KCl} \cdot \text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) from accompanying minerals, primarily halite (NaCl) and insoluble slimes, is a critical step in potash production. Froth flotation is a widely employed technique for this purpose, and the selection of appropriate reagents is paramount to achieving high recovery and grade of the final product. This guide provides an objective comparison of different flotation reagents for **carnallite**, supported by experimental data, to aid researchers in optimizing their separation processes.

Collectors: Enhancing Carnallite Hydrophobicity

Collectors are surface-active agents that selectively adsorb onto the mineral surface, rendering it hydrophobic and facilitating its attachment to air bubbles. In **carnallite** flotation, both direct flotation (floating **carnallite**) and reverse flotation (floating halite) are practiced, each employing different collector types.

Cationic Amines for Direct Flotation

Primary aliphatic amines are commonly used for the direct flotation of potash ores.

- Armeen TD: A primary aliphatic tallow amine, often neutralized with HCl, has been demonstrated to be an effective collector for **carnallite**. In one study, a direct flotation method using Armeen TD recovered 81.6% of the solid phase KCl from a **carnallite** ore, yielding a final product containing 60.5% K_2O .^[1]

Alkyl Morpholine and Novel Collectors for Reverse Flotation

Reverse flotation, where halite is floated away from **carnallite**, often utilizes alkyl morpholine collectors.

- Armoflot 619: This collector is used for the removal of NaCl from **carnallite**.
- Kimiaflot 619: A newer collector, Kimiaflot 619, has shown superior performance compared to Armoflot 619.[2] At a lower dosage of 100 g/t, Kimiaflot 619 achieved a **carnallite** concentrate with a NaCl grade of 2.75% and a KCl grade of 23.32%.[2] In contrast, Armoflot 619 at a higher dosage of 200 g/t resulted in a concentrate with a 2.86% NaCl grade and a 23.29% KCl grade.[2]

Table 1: Comparison of Collector Performance in **Carnallite** Flotation

Collector	Flotation Type	Dosage (g/t)	NaCl Grade in Concentrate (%)	KCl Grade in Concentrate (%)	K ₂ O Grade in Final Product (%)	KCl Recovery (%)	Reference
Armeen TD	Direct	400	-	-	60.5	81.6	[1]
Armoflot 619	Reverse	200	2.86	23.29	-	-	[2]
Kimiaflot 619	Reverse	100	2.75	23.32	-	-	[2]
Kimiaflot 619	Reverse	125	2.02	23.29	-	-	[2]

Depressants and Blinders: Preventing Unwanted Flotation

Depressants are used to inhibit the flotation of certain minerals. In **carnallite** flotation, they are crucial for preventing the flotation of insoluble slimes which can interfere with the process and contaminate the final product.

- MRL-201 Guar Gum: This reagent acts as a slime blinder, preventing the adsorption of collectors onto insoluble slimes.[\[1\]](#) In a direct flotation process, a dosage of 800 g/t of MRL-201 was used in conjunction with a collector to achieve high recovery of KCl.[\[1\]](#)
- High-Molecular-Weight, Nonionic Polyacrylamide: This is used as a flocculant for insoluble slimes.[\[1\]](#)

Frothers: Stabilizing the Bubble-Mineral Aggregate

Frothers are reagents that aid in the formation of a stable froth, which is necessary to carry the hydrophobic mineral particles to the surface for collection.

- Hexanol: This frother has been used as needed in **carnallite** flotation tests.[\[1\]](#)
- Methyl Isobutyl Carbinol (MIBC): A widely used synthetic frother known for producing a uniform and smooth foam, which can improve concentrate quality.[\[3\]](#)

The choice of frother can influence bubble size and stability, which in turn affects flotation kinetics and recovery.[\[4\]](#)

Experimental Protocols

The efficiency of flotation reagents is highly dependent on the experimental conditions. Below are summaries of the methodologies used in the cited studies.

Direct Flotation of Carnallite

This protocol focuses on floating the **carnallite** while depressing insoluble slimes.[\[1\]](#)

- Ore Preparation: The **carnallite** ore is crushed and ground.
- Decomposition Leach: The ore undergoes a decomposition leach to convert **carnallite** to solid KCl.[\[1\]](#)

- Pulp Preparation: The leached ore is diluted to a 23% solids pulp density in a Fagergren laboratory flotation cell.[1]
- Reagent Conditioning:
 - The pulp is conditioned for 2 minutes with a high-molecular-weight, nonionic flocculant (0.15 kg/ton) and MRL-201 insoluble slime blinder (0.8 kg/ton).[1]
 - The pulp is then conditioned for an additional 2 minutes with an amine collector (Armeen TD, 0.4 kg/ton) and flotation oil.[1]
- Flotation: Air is introduced, and a potash rougher concentrate is collected for 2 minutes.[1]
- Cleaning: The rougher concentrate is cleaned and recleaned without additional reagents to produce the final product.[1]

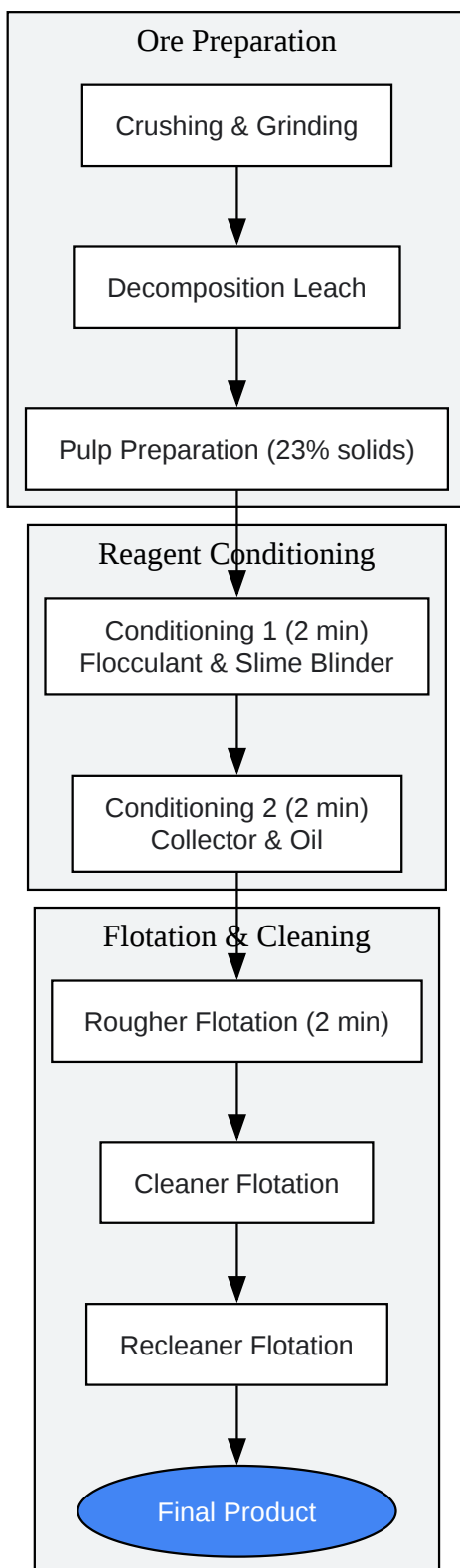
Reverse Flotation of Halite from Carnallite

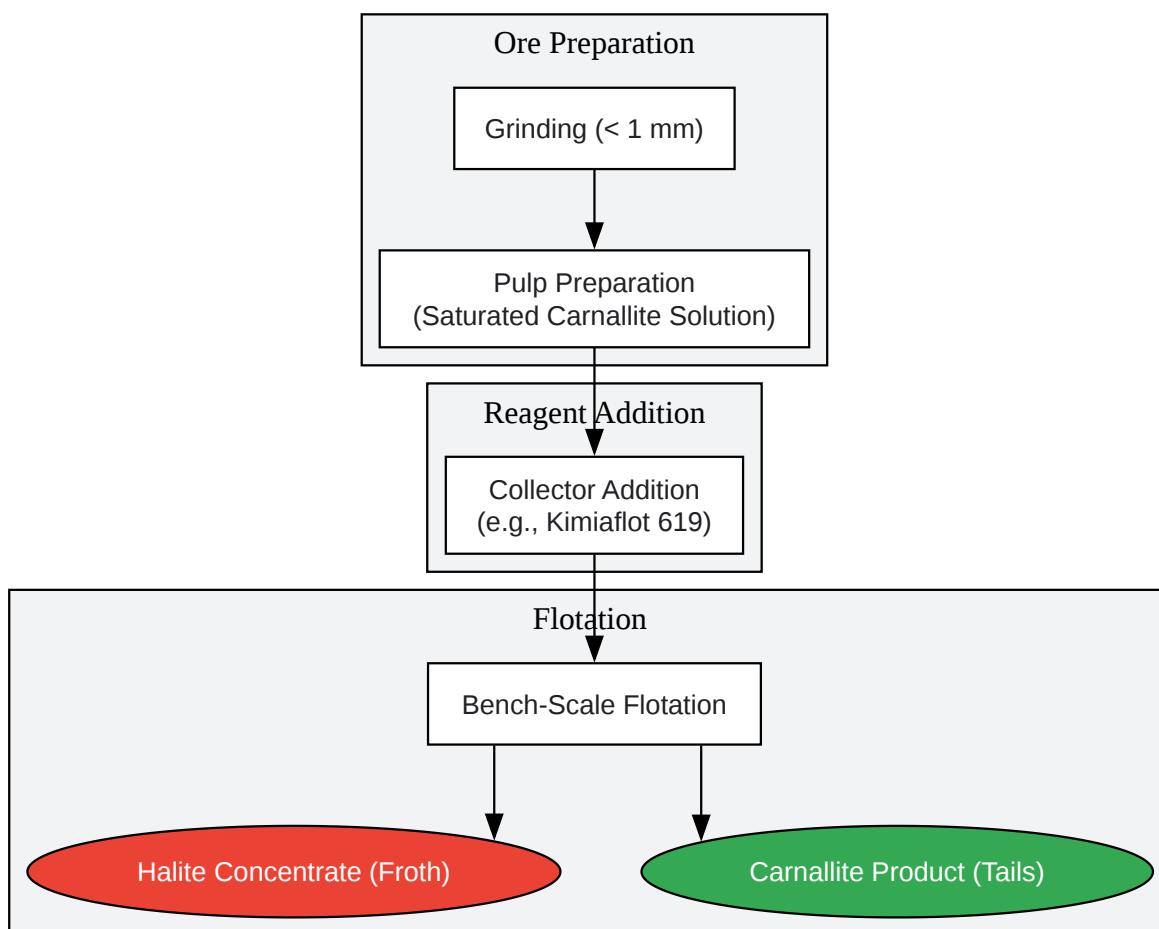
This protocol is designed to remove halite impurities by floating them.[2]

- Ore Preparation: **Carnallite** ore samples are ground to less than 1 mm.[2]
- Pulp Preparation: A circulating solution (saturated solution of **carnallite**) with a density of more than 1.280 g/cm³ is prepared for flotation.[2]
- Reagent Addition: The collector (Kimiaflot 619 or Armoflot 619) is added to the pulp.
- Flotation: Bench-scale flotation is carried out to selectively float halite from the **carnallite** mixture.

Visualizing the Process

The following diagrams illustrate the experimental workflows for **carnallite** flotation.





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